

Safeguarding Laboratory Operations: A Comprehensive Guide to Handling N-Nitroso-Enalapril

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Compound of Interest

Compound Name: *N-nitroso-enalapril*

CAS No.: 2994317-06-3

Cat. No.: B16334061

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides essential safety and logistical information for **N-nitroso-enalapril**, a nitrosamine impurity that can form during the synthesis, storage, or handling of Enalapril.[1] Adherence to these guidelines is critical to minimize exposure risks and ensure a secure laboratory environment.

N-nitroso-enalapril is regulated by agencies such as the FDA due to the potential health risks associated with nitrosamines.[1] It is classified as a pharmaceutical-related compound of unknown potency.[2] The U.S. FDA has set an Acceptable Intake (AI) limit for **N-nitroso-enalapril** of 1500 ng/day.[3]

Quantitative Safety Data

For quick reference, the following table summarizes key quantitative safety data.

Parameter	Value	Source
Acceptable Intake (AI) Limit	1500 ng/day	U.S. FDA[3]

Personal Protective Equipment (PPE)

The primary defense against exposure to **N-nitroso-enalapril** is the consistent and correct use of personal protective equipment. The following PPE is mandatory when handling this compound.

PPE Category	Specifications	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2][4] A face shield should be worn if there is a risk of splashing.[4]	To protect eyes from dust particles and splashes.
Skin Protection	Gloves: Chemical-impermeable gloves, such as nitrile or butyl rubber.[4] Gloves must be inspected prior to use.[2] Wash hands thoroughly after handling.[2][5] Clothing: Wear a lab coat or fire/flammable resistant and impervious clothing.[2]	To prevent direct skin contact with the compound.
Respiratory Protection	If adequate local exhaust ventilation is not available or if an exposure assessment indicates a risk, use a self-contained breathing apparatus or an approved respirator.[6][7]	To prevent inhalation of dust or aerosols.

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety and regulatory compliance.

Step-by-Step Handling Protocol

- Preparation:
 - Read and understand the Safety Data Sheet (SDS) before working with **N-nitroso-enalapril**.[\[5\]](#)
 - Ensure a well-ventilated work area, such as a chemical fume hood.[\[2\]](#)[\[5\]](#)
 - Assemble all necessary PPE and handling equipment, including spill kits.[\[5\]](#)
- Handling:
 - Avoid all personal contact, including inhalation of dust.[\[8\]](#)
 - Wear appropriate protective clothing to prevent skin exposure.[\[8\]](#)
 - Minimize the generation of dust during handling and cleanup.[\[2\]](#)
 - Keep containers tightly closed when not in use.[\[2\]](#)
- In Case of Exposure:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water.[\[2\]](#)
Remove contaminated clothing.[\[2\]](#)
 - Eye Contact: Rinse eyes with pure water for at least 15 minutes.[\[2\]](#)
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[\[2\]](#)
 - Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[2\]](#)

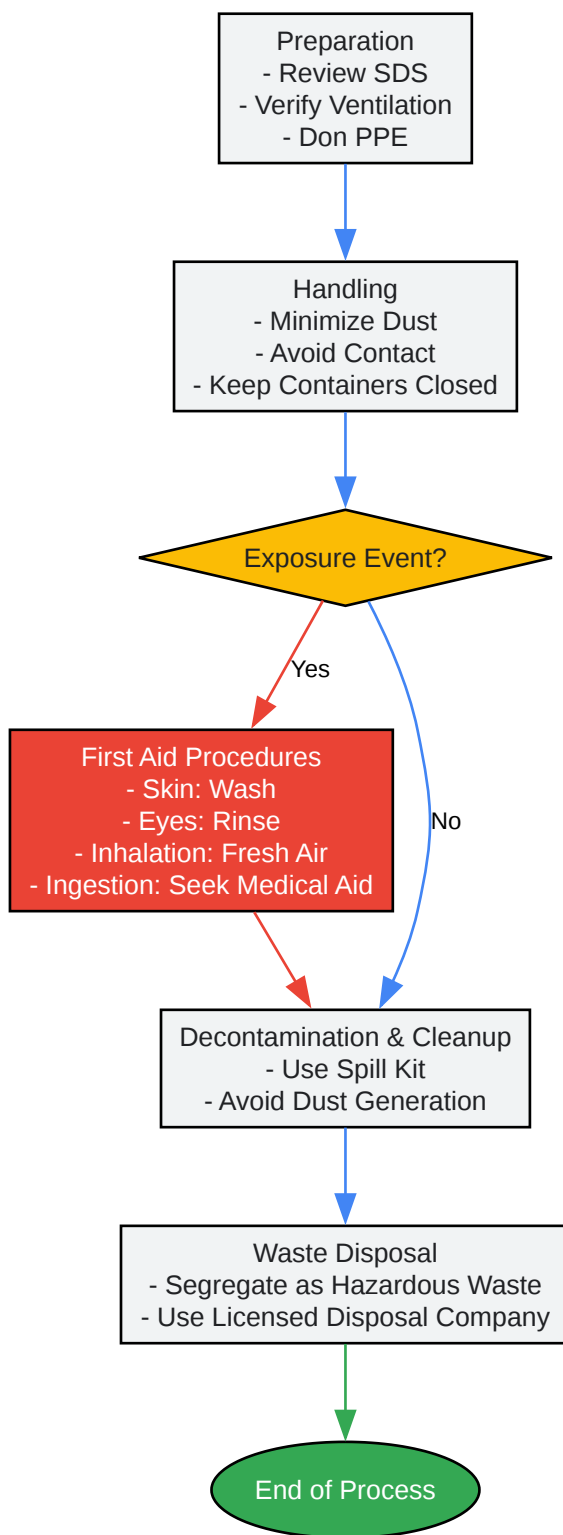
Disposal Plan

Proper disposal of **N-nitroso-enalapril** and any contaminated materials is essential to prevent environmental contamination.

- **Waste Categorization:** Unused or expired **N-nitroso-enalapril** should be treated as hazardous chemical waste.
- **Disposal Method:** The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.^[2] Alternatively, excess and expired materials should be offered to a licensed hazardous material disposal company.^[2]
- **Contaminated Packaging:** Dispose of contaminated packaging in the same manner as the unused product.^[2]
- **Regulatory Compliance:** Ensure that all federal, state, and local regulations regarding the disposal of this material are strictly followed.^[2]

Experimental Workflow and Safety Procedures

The following diagram illustrates the logical workflow for safely handling **N-nitroso-enalapril**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **N-nitroso-enalapril**.

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